

# An In-depth Technical Guide to 1-Phenylpentan-2-amine

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## Compound of Interest

Compound Name: 1-Phenyl-2-aminopentane

CAS No.: 63951-01-9

Cat. No.: B1266775

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## Abstract

This technical guide provides a comprehensive overview of 1-phenylpentan-2-amine, a phenethylamine derivative of interest to researchers in medicinal chemistry and pharmacology. The document delineates the compound's nomenclature, stereochemistry, synthesis, analytical methodologies, and pharmacological profile. By integrating established chemical principles with data from analogous compounds, this guide serves as a foundational resource for professionals engaged in the research and development of novel psychoactive agents.

## Introduction and Nomenclature

1-Phenylpentan-2-amine, a molecule belonging to the substituted phenethylamine class, is structurally analogous to well-known psychostimulants. Its chemical framework consists of a phenyl group attached to a pentane chain with an amine group at the second carbon position. This structure suggests potential interactions with monoamine transporters in the central nervous system.

The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1-phenylpentan-2-amine[1]. It is also known by several synonyms, including  $\alpha$ -

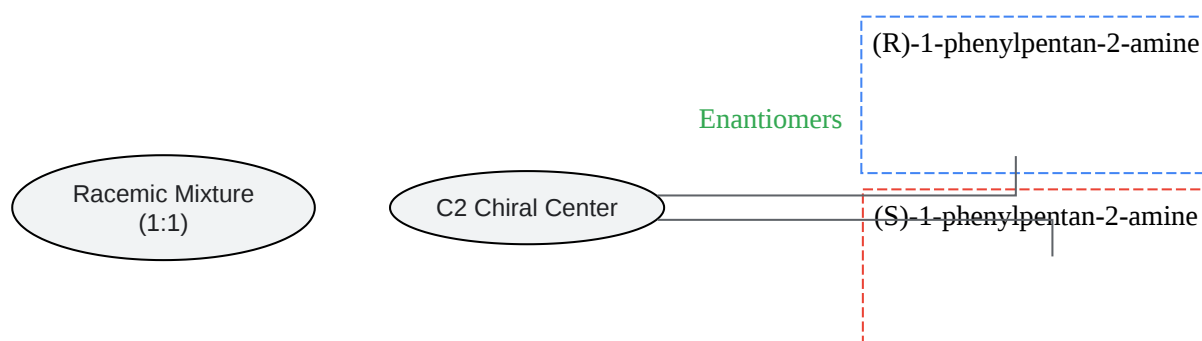
propylphenethylamine (APPEA) and 1-benzylbutylamine[1][2].

Table 1: Chemical Identifiers and Properties

| Identifier        | Value                                              | Source(s) |
|-------------------|----------------------------------------------------|-----------|
| IUPAC Name        | 1-phenylpentan-2-amine                             | [1]       |
| CAS Number        | 63951-01-9                                         | [1]       |
| Molecular Formula | C <sub>11</sub> H <sub>17</sub> N                  | [1]       |
| Molecular Weight  | 163.26 g/mol                                       | [1]       |
| Synonyms          | $\alpha$ -Propylphenethylamine, 1-Benzylbutylamine | [1][2]    |

## Stereochemistry

The presence of a chiral center at the second carbon of the pentane chain (C2) indicates that 1-phenylpentan-2-amine can exist as a pair of enantiomers: (R)-1-phenylpentan-2-amine and (S)-1-phenylpentan-2-amine. The spatial arrangement of the substituents around this stereocenter is critical, as enantiomers of pharmacologically active compounds often exhibit different potencies and mechanisms of action due to the chiral nature of biological targets like receptors and enzymes. The differential activity of enantiomers is a crucial consideration in drug development[3].



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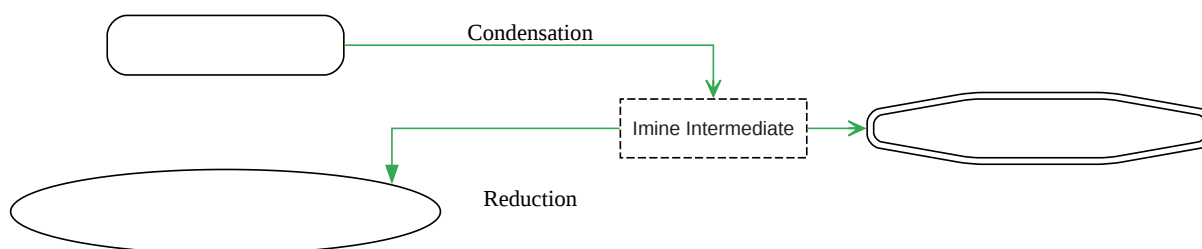
Caption: Enantiomers of 1-phenylpentan-2-amine arising from the C2 chiral center.

## Synthesis Methodologies

The synthesis of 1-phenylpentan-2-amine can be approached through several established routes in organic chemistry. The selection of a particular method depends on factors such as the availability of starting materials, desired scale, and stereochemical control. Two primary and logical synthetic pathways are detailed below.

### Reductive Amination of 1-Phenyl-2-pentanone

A prevalent and versatile method for the synthesis of amines is the reductive amination of a corresponding ketone. This one-pot reaction involves the formation of an imine intermediate from the ketone and an amine source, which is then reduced in situ to the desired amine.



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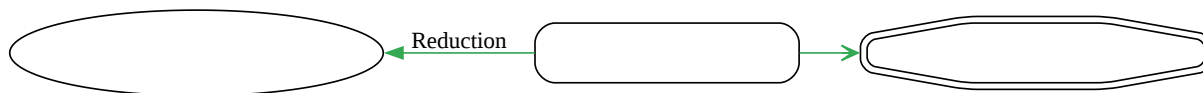
Caption: Workflow for the reductive amination of 1-phenyl-2-pentanone.

- **Reaction Setup:** In a round-bottom flask, dissolve 1-phenyl-2-pentanone (1.0 equivalent) in a suitable solvent such as methanol or 1,2-dichloroethane.
- **Amine Source:** Add an excess of the amine source, such as ammonium acetate or a solution of ammonia in methanol.

- **Formation of Imine:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate. The reaction can be gently heated to encourage imine formation.
- **Reduction:** Cool the reaction mixture in an ice bath. Cautiously add a reducing agent such as sodium borohydride ( $\text{NaBH}_4$ ) or sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ) portion-wise[4][5][6]. The use of  $\text{NaBH}(\text{OAc})_3$  is often preferred due to its milder nature and tolerance of a wider range of functional groups[4].
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Quench the reaction by the slow addition of water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. The solvent is then removed under reduced pressure, and the crude product can be purified by column chromatography on silica gel.

## Reduction of 1-Phenyl-2-nitro-1-pentene

Another viable synthetic route involves the reduction of a nitroalkene precursor. This method is advantageous when the corresponding ketone is not readily available. The synthesis of the nitroalkene precursor, 1-phenyl-2-nitro-1-pentene, can be achieved via a Henry reaction between benzaldehyde and 1-nitrobutane.



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Caption: Synthetic pathway via reduction of 1-phenyl-2-nitro-1-pentene.

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend a powerful reducing agent such as lithium aluminum hydride ( $\text{LiAlH}_4$ ) in an anhydrous ether solvent like diethyl ether or tetrahydrofuran (THF).

- **Addition of Nitroalkene:** Dissolve 1-phenyl-2-nitro-1-pentene in the same anhydrous solvent and add it dropwise to the stirred suspension of the reducing agent at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and then reflux for several hours. Monitor the reaction by TLC until the starting material is consumed.
- **Work-up and Purification:** Cautiously quench the reaction by the sequential dropwise addition of water, followed by a 15% aqueous solution of sodium hydroxide, and then more water (Fieser workup). Filter the resulting aluminum salts and wash the filter cake with the ether solvent. Combine the filtrate and washings, and remove the solvent under reduced pressure. The crude amine can be purified by distillation under reduced pressure or by column chromatography. Alternatively, catalytic hydrogenation using hydrogen gas and a palladium-on-carbon catalyst can be employed for a milder reduction[7].

## Analytical Methodologies

The characterization and quantification of 1-phenylpentan-2-amine require robust analytical techniques. Due to its structural properties, chromatographic and spectroscopic methods are well-suited for its analysis.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like phenethylamine derivatives[8].

- **Sample Preparation:** The amine can be analyzed directly or after derivatization with an agent like trifluoroacetic anhydride to improve its volatility and chromatographic behavior.
- **GC Column:** A non-polar or medium-polarity capillary column, such as a 5% phenyl-methylpolysiloxane column, is typically used.
- **Temperature Program:** A temperature gradient is employed, starting at a lower temperature (e.g., 80 °C) and ramping up to a higher temperature (e.g., 280 °C) to ensure good separation.

- Mass Spectrometry: Electron ionization (EI) at 70 eV is standard. The resulting mass spectrum will show characteristic fragmentation patterns, including a molecular ion peak and fragments corresponding to the loss of the propyl group and cleavage of the benzylic bond.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are indispensable for the structural elucidation of 1-phenylpentan-2-amine.

- $^1\text{H}$  NMR: The spectrum would be expected to show multiplets for the aromatic protons in the range of 7.1-7.4 ppm. The proton on the carbon bearing the amine group (C2) would likely appear as a multiplet around 2.8-3.2 ppm. The benzylic protons (C1) would be diastereotopic and appear as two separate multiplets or a complex multiplet around 2.5-2.9 ppm. The aliphatic protons of the propyl group would appear as multiplets in the upfield region (0.8-1.6 ppm).
- $^{13}\text{C}$  NMR: The aromatic carbons would give rise to signals between 125 and 140 ppm. The carbon attached to the nitrogen (C2) would be expected around 50-60 ppm, while the benzylic carbon (C1) would be in the region of 40-50 ppm. The carbons of the propyl group would appear at higher field strengths.

## Chiral Separation by High-Performance Liquid Chromatography (HPLC)

To resolve and quantify the enantiomers of 1-phenylpentan-2-amine, chiral HPLC is the method of choice. This technique utilizes a chiral stationary phase (CSP) that interacts differently with each enantiomer, leading to their separation<sup>[9]</sup>.

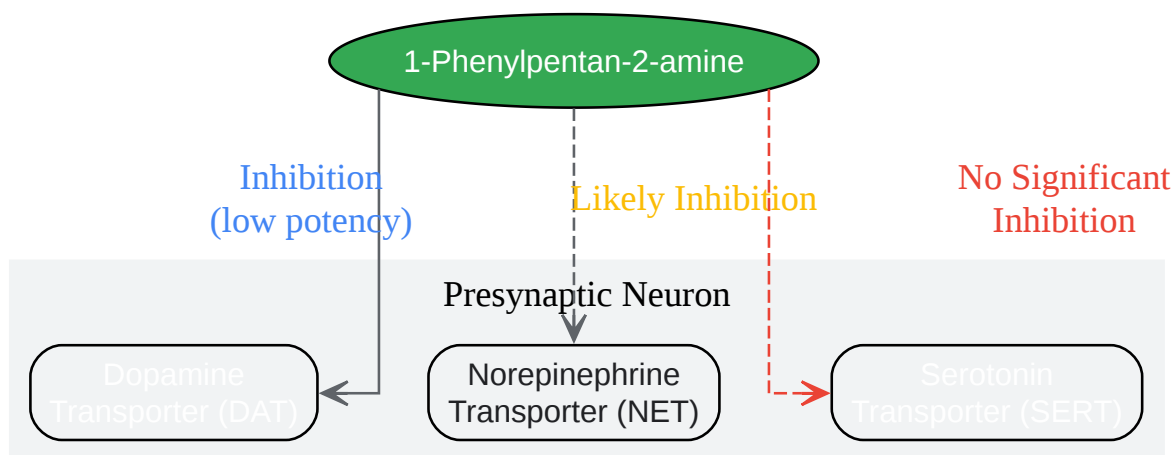
- Chiral Stationary Phase: Polysaccharide-based CSPs, such as those derived from cellulose or amylose, are often effective for the separation of chiral amines<sup>[10]</sup>.
- Mobile Phase: A normal-phase mobile phase, typically a mixture of a non-polar solvent like hexane and a polar modifier such as isopropanol or ethanol, is commonly used. The addition of a small amount of an amine modifier (e.g., diethylamine) can improve peak shape.
- Detection: UV detection at a wavelength where the phenyl group absorbs (around 254 nm) is a suitable method.

## Pharmacological Profile

The pharmacological activity of 1-phenylpentan-2-amine is primarily attributed to its interaction with monoamine transporters, which are responsible for the reuptake of neurotransmitters such as dopamine, norepinephrine, and serotonin from the synaptic cleft.

## Mechanism of Action

Available data on  $\alpha$ -propylphenethylamine (APPEA) indicate that it acts as a low-potency dopamine reuptake inhibitor, with an  $IC_{50}$  value of 2,596 nM for the dopamine transporter (DAT) [2]. It was found to be inactive as a serotonin reuptake inhibitor ( $IC_{50} > 10,000$  nM)[2]. While its affinity for the norepinephrine transporter (NET) has not been explicitly reported, it is plausible that it also interacts with NET, given the pharmacology of structurally related compounds[11]. The primary mechanism of action appears to be the inhibition of neurotransmitter reuptake rather than promoting their release[2].



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Caption: Proposed mechanism of action of 1-phenylpentan-2-amine at monoamine transporters.

## Predicted In Vivo Effects

Based on its action as a dopamine and likely norepinephrine reuptake inhibitor, 1-phenylpentan-2-amine is expected to exhibit psychostimulant effects in vivo. These effects could include increased locomotor activity, enhanced alertness, and potential reinforcing

properties. The low potency at the dopamine transporter suggests that relatively high doses may be required to elicit significant behavioral changes compared to more potent stimulants. The lack of significant activity at the serotonin transporter suggests that its pharmacological profile would be more similar to traditional catecholaminergic stimulants rather than entactogens.

## Conclusion

1-Phenylpentan-2-amine is a chiral phenethylamine derivative with a clear IUPAC nomenclature. Its synthesis is readily achievable through standard organic chemistry methodologies such as reductive amination and nitroalkene reduction. A suite of analytical techniques, including GC-MS, NMR, and chiral HPLC, can be employed for its comprehensive characterization. The pharmacological profile, characterized by low-potency dopamine reuptake inhibition, positions it as a compound of interest for further investigation in the field of central nervous system stimulants. This guide provides the foundational knowledge necessary for researchers and drug development professionals to undertake further studies on this molecule.

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